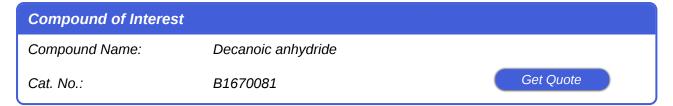


A Technical Guide to Decanoic Anhydride for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



For Immediate Release

This technical guide provides an in-depth overview of **decanoic anhydride**, a valuable reagent for researchers, scientists, and drug development professionals. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis and application, and explores its role in biological signaling pathways.

Core Properties of Decanoic Anhydride

Decanoic anhydride, also known as capric anhydride, is a symmetrical anhydride derived from decanoic acid. It is a versatile reagent in organic synthesis, primarily utilized as an acylating agent.

Table 1: Physicochemical Properties of Decanoic Anhydride



Property	Value	Reference
CAS Number	2082-76-0	[1][2][3][4]
Molecular Formula	С20Н38О3	
Molecular Weight	326.52 g/mol	_
Appearance	White to light yellow solid or liquid	
Melting Point	24-25 °C	_
Boiling Point	125-140 °C at 0.05 mmHg	_
Density	0.886 g/mL at 25 °C	_
Solubility	Soluble in chloroform, diethyl ether, ethanol, and methanol.	_

Experimental Protocols Synthesis of Decanoic Anhydride

A general and efficient method for the synthesis of symmetric anhydrides from carboxylic acids involves the use of a dehydrating agent. The following protocol is adapted from a general procedure for anhydride synthesis.

Materials:

- Decanoic acid
- Triphenylphosphine oxide (TPPO)
- Oxalyl chloride
- Acetonitrile (anhydrous)
- Triethylamine
- Three-neck round-bottom flask



- Magnetic stirrer
- Dropping funnel
- Nitrogen inlet

Procedure:

- To a three-neck flask containing acetonitrile (5 mL), add triphenylphosphine oxide (1.4 g, 5 mmol, 1 equiv).
- Under a nitrogen atmosphere and with magnetic stirring, slowly add oxalyl chloride (0.55 mL,
 6.5 mmol, 1.3 equiv) dropwise. A vigorous reaction will occur with the evolution of gas.
- Stir the mixture for 10 minutes until a uniform and transparent solution is formed.
- To this solution, add decanoic acid (1 equiv) followed by the dropwise addition of triethylamine (1 equiv).
- Continue stirring at room temperature for 1 hour.
- Upon completion, the reaction mixture can be worked up by extraction and purified by column chromatography or distillation under reduced pressure to yield decanoic anhydride.

Acylation of Alcohols with Decanoic Anhydride

Decanoic anhydride is an effective reagent for the acylation of alcohols to form decanoate esters. This reaction is fundamental in the synthesis of various organic molecules and prodrugs.

Materials:

- Alcohol substrate
- Decanoic anhydride
- Dichloromethane (or other suitable solvent)
- Triethylamine (or other base)



- Round-bottom flask
- Magnetic stirrer

Procedure:

- In a round-bottom flask, dissolve the alcohol (1.0 equiv) in dichloromethane.
- Add triethylamine (1.5 equiv) to the solution.
- Add decanoic anhydride (1.2 equiv) to the mixture.
- Stir the reaction at room temperature and monitor its progress by thin-layer chromatography (TLC).
- Once the reaction is complete, quench the reaction with the addition of water or a saturated aqueous solution of sodium bicarbonate.
- Extract the product with an organic solvent, dry the organic layer over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography.

Role in Cellular Signaling and Drug Development

Fatty acylation, the covalent attachment of fatty acids to proteins, is a critical post-translational modification that regulates protein function, localization, and interaction with other cellular components. Decanoic acid, and by extension its anhydride as a decanoyl donor, is relevant in the study of these pathways.

Protein Fatty Acylation Signaling Pathway

The attachment of fatty acids like decanoic acid can influence the association of signaling proteins with cellular membranes, particularly lipid rafts. This localization is often crucial for the activation of downstream signaling cascades involved in cell growth, differentiation, and proliferation. Dysregulation of these pathways is implicated in various diseases, including cancer.



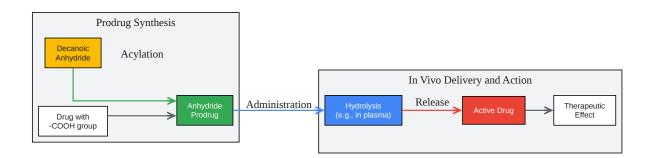


Click to download full resolution via product page

Protein fatty acylation and membrane targeting.

Applications in Drug Development

The use of anhydrides, including **decanoic anhydride**, is being explored in drug delivery systems. Polyanhydrides are biodegradable polymers that can be formulated into nanoparticles or other drug delivery devices for the controlled release of therapeutic agents. Furthermore, the anhydride linkage can be used to create prodrugs of carboxylic acid-containing drugs, which can improve their pharmacokinetic properties and reduce side effects. For instance, creating an anhydride prodrug of a non-steroidal anti-inflammatory drug (NSAID) can mask the free carboxylic acid group, potentially reducing gastric irritation, and provide sustained release.





Click to download full resolution via product page

Anhydride prodrug concept for drug delivery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Decanoic anhydride | 2082-76-0 | CAA08276 | Biosynth [biosynth.com]
- 2. DECANOIC ANHYDRIDE | 2082-76-0 [chemicalbook.com]
- 3. Decanoic anhydride [webbook.nist.gov]
- 4. scbt.com [scbt.com]
- To cite this document: BenchChem. [A Technical Guide to Decanoic Anhydride for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670081#decanoic-anhydride-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com